

Introduction: The Pyridinol Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: *Tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)-methylcarbamate*

CAS No.: 1138444-22-0

Cat. No.: B1530898

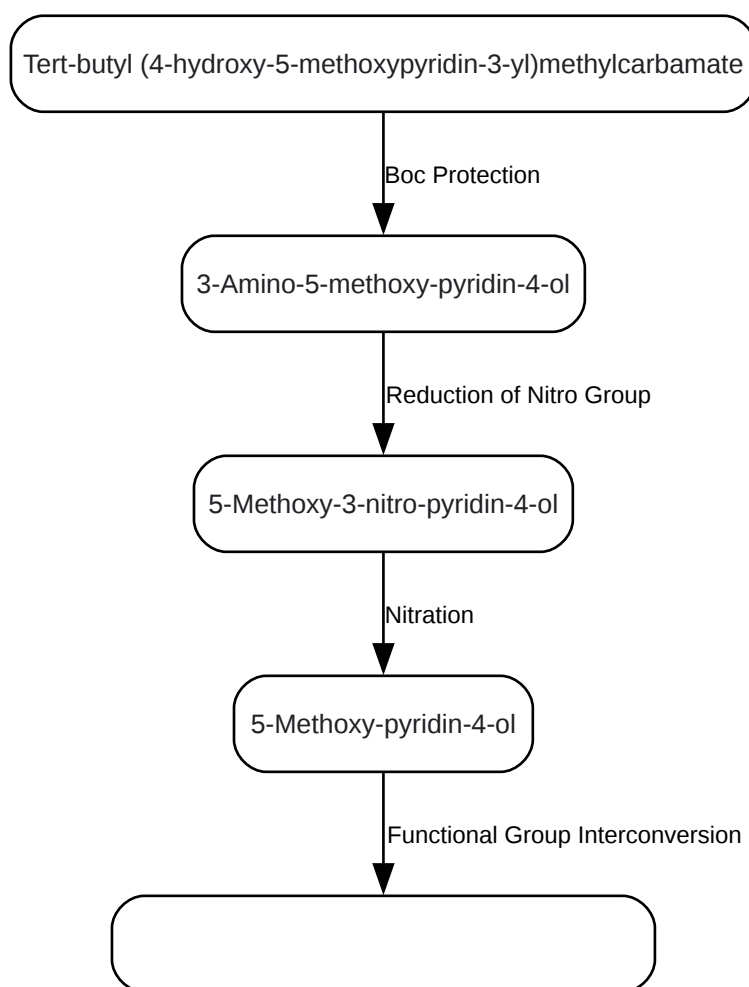
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The pyridine ring is a fundamental heterocyclic scaffold that appears in a vast number of FDA-approved drugs and biologically active compounds.[1] Its derivatives, particularly pyridinones and pyridinols, are considered "privileged structures" due to their ability to interact with a wide range of biological targets.[2] These scaffolds can act as hydrogen bond donors and acceptors, and their physicochemical properties can be finely tuned through substitution, making them ideal for applications in fragment-based drug design and as kinase hinge-binding motifs.[2]

The diverse biological activities associated with substituted pyridinones and pyridinols, including antitumor, antimicrobial, anti-inflammatory, and anticoagulant effects, underscore the continued interest in synthesizing novel analogs.[2][3][4] The target molecule of this guide, tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)methylcarbamate, incorporates a 4-hydroxypyridine core, which is a bioisostere for phenols and amides, further enhancing its potential for biological activity.[2] The tert-butyl carbamate (Boc) group is a common protecting group for amines, suggesting this molecule could also serve as a key intermediate in the synthesis of more complex derivatives.

Proposed Retrosynthetic Analysis and Synthetic Pathway

The synthesis of tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)methylcarbamate can be approached through a logical retrosynthetic analysis, starting from commercially available precursors. A plausible multi-step synthesis is proposed, leveraging well-established organic chemistry reactions.



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Caption: Retrosynthetic analysis of the target compound.

The forward synthesis would commence with a suitably substituted pyridine, followed by functional group manipulations to introduce the hydroxyl, methoxy, and amino groups at the

desired positions, and culminating in the protection of the amino group as a tert-butyl carbamate.

Detailed Experimental Protocols

The following protocols are proposed for the synthesis of tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)methylcarbamate. These procedures are designed to be self-validating, with clear endpoints and purification strategies.

Step 1: Synthesis of 3-Amino-5-methoxypyridin-4-ol (Intermediate 3)

The synthesis of the key intermediate, 3-amino-5-methoxypyridin-4-ol, can be envisioned starting from a commercially available nitropyridine derivative. The choice of starting material is critical for achieving the desired substitution pattern. A plausible route involves the reduction of a corresponding nitro-substituted pyridinol.

Protocol:

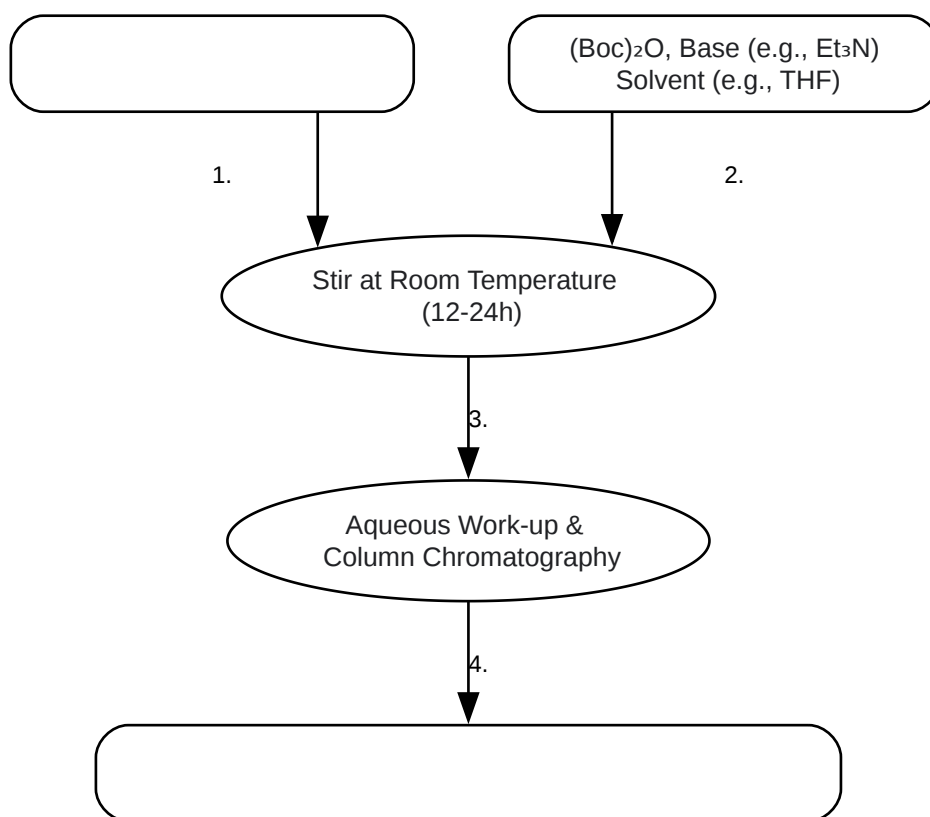
- **Reaction Setup:** To a solution of 5-methoxy-3-nitro-pyridin-4-ol (1.0 eq) in ethanol or acetic acid in a round-bottom flask, add a reducing agent such as iron powder (3.0 eq) or tin(II) chloride (2.5 eq).^[5]
- **Reaction Conditions:** Heat the mixture to reflux (approximately 80-100 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature and filter to remove the metal salts. Neutralize the filtrate with a suitable base, such as sodium bicarbonate solution. Extract the aqueous layer with an organic solvent like ethyl acetate. Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude 3-amino-5-methoxypyridin-4-ol. Further purification can be achieved by column chromatography on silica gel.

Step 2: Synthesis of Tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)methylcarbamate (Target Molecule)

The final step involves the protection of the amino group of the intermediate with a tert-butoxycarbonyl (Boc) group. Di-tert-butyl dicarbonate ($(\text{Boc})_2\text{O}$) is a commonly used reagent for this transformation.

Protocol:

- **Reaction Setup:** Dissolve 3-amino-5-methoxypyridin-4-ol (1.0 eq) in a suitable solvent such as tetrahydrofuran (THF) or dichloromethane (DCM). Add a base, for instance, triethylamine (1.2 eq) or N,N-diisopropylethylamine (DIPEA) (1.2 eq), to the solution.
- **Reagent Addition:** To the stirred solution, add di-tert-butyl dicarbonate ($(\text{Boc})_2\text{O}$) (1.1 eq) portion-wise at room temperature.[\[6\]](#)
- **Reaction Conditions:** Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction progress by TLC until the starting material is consumed.
- **Work-up and Purification:** Quench the reaction with water and extract the product with an organic solvent. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel to afford the pure tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)methylcarbamate.



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Caption: Proposed workflow for the final Boc-protection step.

Proposed Characterization Data

The structural confirmation of the final product and key intermediates would rely on standard analytical techniques. The following table summarizes the expected data.

Compound	Molecular Formula	Molecular Weight (g/mol)	Expected ¹ H NMR Signals (ppm, indicative)	Expected Mass Spec (m/z) [M+H] ⁺
3-Amino-5-methoxypyridin-4-ol	C ₆ H ₈ N ₂ O ₂	140.14	Aromatic protons (~7-8 ppm), Methoxy protons (~3.8 ppm), Amino and Hydroxyl protons (broad signals)	141.06
Tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)methylcarbamate	C ₁₂ H ₁₈ N ₂ O ₄	254.28	Aromatic protons (~7-8 ppm), Methoxy protons (~3.8 ppm), Methyl protons of Boc group (~1.5 ppm, singlet, 9H), NH and OH protons (broad)	255.13

Potential Applications and Future Directions

The synthesized tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)methylcarbamate holds potential in several areas of drug discovery and development:

- **As a Building Block:** The Boc-protected amine allows for selective deprotection and further functionalization at the 3-position of the pyridine ring. This makes it a valuable intermediate for creating a library of novel substituted pyridinol derivatives for high-throughput screening.
- **As a Biologically Active Compound:** The pyridinol core itself may exhibit intrinsic biological activity. Screening this compound against various targets, such as kinases, proteases, and other enzymes, could reveal novel therapeutic properties. The structural similarity to known kinase inhibitors suggests this as a promising starting point.^[7]

- In Fragment-Based Drug Design: The molecule can be considered a fragment that could be elaborated upon to develop more potent and selective inhibitors for specific biological targets.

Future work should focus on the successful synthesis and characterization of this molecule, followed by a comprehensive biological evaluation to explore its therapeutic potential.

Conclusion

While the discovery and history of tert-butyl (4-hydroxy-5-methoxypyridin-3-yl)methylcarbamate are not documented, a logical and feasible synthetic pathway can be proposed based on established chemical principles. The significance of the substituted pyridinol scaffold in medicinal chemistry provides a strong rationale for the synthesis of this novel compound. This technical guide offers a comprehensive framework for its preparation and serves as a foundation for future research into its potential applications in drug discovery.

References

- Royal Society of Chemistry. tert-Butyl(3-cyano-4,6-dimethylpyridin-2-yl)carbonate as a green and chemoselective N-tert-butoxycarbonylation reagent.
- National Center for Biotechnology Information. tert-Butyl hydroxy(methyl)carbamate. PubChem.
- National Center for Biotechnology Information. Recent Advances of Pyridinone in Medicinal Chemistry. PubMed Central.
- National Center for Biotechnology Information. tert-Butyl N-benzyl-N-(4-methyl-2-pyridyl)carbamate. PubMed Central.
- Google Patents. CN113412255A - Process for preparing 4-amino-5-methylpyridinone.
- Royal Society of Chemistry. Pyridine: the scaffolds with significant clinical diversity. RSC Publishing.
- Google Patents. US4810796A - Preparation of pyridinol carbamate.
- Sigma-Aldrich. tert-Butyl (4,5-dimethoxypyridin-3-yl)methylcarbamate.
- Google Patents. US20060116519A1 - Synthesis of 5-bromo-4-methyl-pyridin-3-ylmethyl)-ethyl-carbamic acid tert-butyl ester.
- National Center for Biotechnology Information. Discovery of novel substituted pyridine carboxamide derivatives as potent allosteric SHP2 inhibitors. PubMed.
- National Center for Biotechnology Information. Recent Advances in Pyridine Scaffold: Focus on Chemistry, Synthesis, and Antibacterial Activities. PubMed Central.

- European Patent Office. SYNTHESIS OF 3-AMINO-2-CHLORO-4-METHYLPYRIDINE FROM MALONONITRILE AND ACETONE.
- Michael Pittelkow. Selective Synthesis of Carbamate Protected Polyamines Using Alkyl Phenyl Carbonates.
- ACS Publications. Click-to-Release Reactions for Tertiary Amines and Pyridines.
- Patsnap. Preparation method of 3-amino-4-methylpyridine. Eureka.
- Royal Society of Chemistry. Discovery of a new pyrido[2,3-d]pyridazine-2,8-dione derivative as a potential anti-inflammatory agent through COX-1/COX-2 dual inhibition. RSC Medicinal Chemistry.
- The Good Scents Company. methyl di-tert-butyl hydroxyhydrocinnamate, 6386-38-5.
- Sigma-Aldrich. tert-Butyl 5-methoxypyridin-3-ylcarbamate.
- Google Patents. CN101973858A - Method for synthesizing tert-butylated hydroxyanisole through solid-liquid-phase reaction.
- Google Patents. CN100460394C - A kind of preparation method of 3-amino-4-picoline.
- BLDpharm. 1425334-54-8|tert-Butyl ((4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyridin-2-yl)methyl)carbamate.
- MDPI. RETRACTED: Synthesis of Gefitinib from Methyl 3-Hydroxy-4-methoxy-benzoate.
- Organic Syntheses. 3-aminopyridine.
- Google Patents. WO2014203045A1 - A novel, green and cost effective process for synthesis of tert-butyl (3r,5s)-6-oxo-3,5-dihydroxy-3,5-o-isopropylidene-hexanoate.
- National Center for Biotechnology Information. Methyl di-t-butyl hydroxyhydrocinnamate. PubChem.
- Sigma-Aldrich. tert-Butyl-N-methylcarbamate.

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Sources

- 1. Pyridine: the scaffolds with significant clinical diversity - RSC Advances (RSC Publishing) DOI:10.1039/D2RA01571D [pubs.rsc.org]
- 2. Recent Advances of Pyridinone in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Recent Advances in Pyridine Scaffold: Focus on Chemistry, Synthesis, and Antibacterial Activities - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Discovery of a new pyrido[2,3-d]pyridazine-2,8-dione derivative as a potential anti-inflammatory agent through COX-1/COX-2 dual inhibition - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. RETRACTED: Synthesis of Gefitinib from Methyl 3-Hydroxy-4-methoxy-benzoate | MDPI [mdpi.com]
- 6. US20060116519A1 - Synthesis of 5-bromo-4-methyl-pyridin-3-ylmethyl-ethyl-carbamic acid tert-butyl ester - Google Patents [patents.google.com]
- 7. tert-Butyl N-benzyl-N-(4-methyl-2-pyridyl)carbamate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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